

A Comprehensive Technical Guide to 1-(4-Fluorophenyl)-2-methylpropan-2-amine

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Compound of Interest

Compound Name: 1-(4-Fluorophenyl)-2-methylpropan-2-amine

CAS No.: 1200-27-7

Cat. No.: B072657

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(4-Fluorophenyl)-2-methylpropan-2-amine is a synthetic compound belonging to the class of fluorinated α,α -dialkylphenethylamines.^[1] Its structure, characterized by a para-fluorinated phenyl ring and a tertiary amine, distinguishes it from more commonly studied amphetamine analogues. This guide provides an in-depth technical overview of its chemical identity, synthesis, and currently understood pharmacological profile, intended to support research and development activities in medicinal chemistry and neuropharmacology.

Chemical Identity and Nomenclature

A precise understanding of a compound's nomenclature is fundamental for accurate scientific communication and database searches.

IUPAC Name

The systematically generated and preferred IUPAC name for this compound is **1-(4-Fluorophenyl)-2-methylpropan-2-amine**.[\[2\]](#)

Synonyms and Identifiers

For comprehensive literature and database searching, a variety of synonyms and identifiers are utilized:

- 4-Fluoro- α,α -dimethylbenzeneethanamine[\[3\]](#)
- α,α -Dimethyl-4-fluorophenethylamine[\[4\]](#)
- 1-(4-Fluorophenyl)-2-methyl-2-propylamine[\[3\]](#)
- 4-Fluorophenyl-2-methyl-2-aminopropane[\[2\]](#)

Table 1: Chemical Identifiers

Identifier	Value	Source
CAS Number	1200-27-7	[2] [3]
Molecular Formula	C ₁₀ H ₁₄ FN	[2] [3]
Molecular Weight	167.22 g/mol	[2] [3]
SMILES	<chem>FC1=CC=C(CC(C)(C)N)C=C1</chem>	[1]
InChI	InChI=1S/C10H14FN/c1-10(2,12)7-8-3-5-9(11)6-4-8/h3-6H,7,12H2,1-2H3	[3]

Physicochemical Properties

Understanding the physicochemical properties is critical for experimental design, including solvent selection and analytical method development.

Table 2: Physicochemical Data

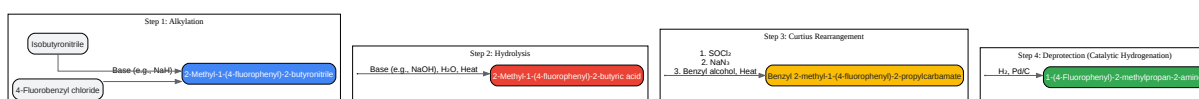
Property	Value	Notes
Appearance	Yellow or colorless liquid	[2]
Boiling Point	228.1°C at 760 mmHg	[2]
Density	1.024 g/cm ³	[2]
Flash Point	101.9°C	[2]
Solubility	DMF: 30 mg/mL; DMSO: 30 mg/mL; Ethanol: 30 mg/mL; PBS (pH 7.2): 2 mg/mL	[3]

Synthesis and Methodology

The synthesis of **1-(4-fluorophenyl)-2-methylpropan-2-amine** can be approached through several established organic chemistry transformations. A plausible and efficient synthetic route involves the reaction of a substituted benzyl halide with isobutyronitrile, followed by a series of transformations to yield the final amine.

Proposed Synthetic Pathway

A likely synthetic route, adapted from methodologies for similar 2-methyl-1-substituted phenyl-2-propanamine compounds, is outlined below. This multi-step synthesis prioritizes commercially available starting materials and well-documented reactions.



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Figure 1: Proposed synthesis of **1-(4-Fluorophenyl)-2-methylpropan-2-amine**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a representative procedure based on the synthesis of analogous compounds and should be optimized for specific laboratory conditions.

Step 1: Synthesis of 2-Methyl-1-(4-fluorophenyl)-2-butyronitrile

- To a stirred suspension of sodium hydride (1.1 eq) in anhydrous THF, add isobutyronitrile (1.0 eq) dropwise at 0 °C.
- Allow the mixture to warm to room temperature and stir for 30 minutes.
- Cool the reaction mixture back to 0 °C and add a solution of 4-fluorobenzyl chloride (1.0 eq) in anhydrous THF dropwise.
- Stir the reaction at room temperature overnight.
- Quench the reaction with water and extract the product with ethyl acetate.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography.

Step 2: Synthesis of 2-Methyl-1-(4-fluorophenyl)-2-butyric acid

- Dissolve the nitrile from Step 1 in ethanol and add an aqueous solution of sodium hydroxide (excess).
- Heat the mixture to reflux and monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture and acidify with concentrated HCl to precipitate the carboxylic acid.
- Filter the solid, wash with cold water, and dry under vacuum.

Step 3: Synthesis of Benzyl 2-methyl-1-(4-fluorophenyl)-2-propylcarbamate via Curtius Rearrangement

- Treat the carboxylic acid from Step 2 with thionyl chloride to form the acyl chloride.
- React the acyl chloride with sodium azide in a suitable solvent to form the acyl azide.
- Heat the acyl azide in the presence of benzyl alcohol to induce the Curtius rearrangement and trapping of the isocyanate intermediate to form the benzyl carbamate.

Step 4: Synthesis of **1-(4-Fluorophenyl)-2-methylpropan-2-amine**

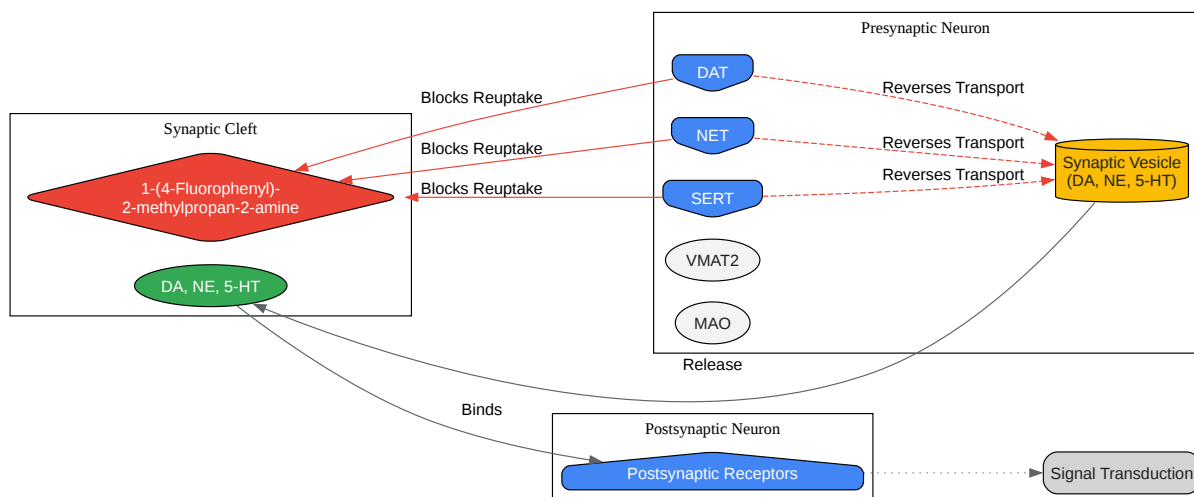
- Dissolve the benzyl carbamate from Step 3 in ethanol.
- Add a catalytic amount of palladium on carbon (10% Pd/C).
- Hydrogenate the mixture under a hydrogen atmosphere until the deprotection is complete (monitored by TLC).
- Filter the catalyst through Celite and concentrate the filtrate under reduced pressure to yield the final product.

Pharmacology and Mechanism of Action

While specific pharmacological studies on **1-(4-fluorophenyl)-2-methylpropan-2-amine** are limited, its structural similarity to other phenethylamines allows for informed hypotheses regarding its mechanism of action.

Monoamine Reuptake Inhibition and Release

The primary proposed mechanism of action for this class of compounds is the modulation of monoamine neurotransmitters. It is suggested to act as a releasing agent and reuptake inhibitor of dopamine, serotonin, and norepinephrine.^[4] This dual action increases the concentration of these neurotransmitters in the synaptic cleft, leading to enhanced neurotransmission and potential stimulant effects.^[4]



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Figure 2: Proposed mechanism of action at the monoaminergic synapse.

The α,α -dimethyl substitution may influence the selectivity and potency of the compound towards the different monoamine transporters (dopamine transporter - DAT, norepinephrine transporter - NET, and serotonin transporter - SERT). Generally, compounds in this broader class are potent inhibitors of the dopamine transporter and also inhibit norepinephrine reuptake, while having less activity at the serotonin transporter.[5]

Structure-Activity Relationship (SAR)

- **α,α -Dimethyl Group:** This structural feature is significant. Compared to amphetamine (α -methyl) or phenethylamine, the gem-dimethyl group at the alpha position can increase metabolic stability by sterically hindering enzymatic degradation. It may also alter the binding affinity and selectivity for monoamine transporters.
- **Para-Fluoro Substitution:** The fluorine atom at the 4-position of the phenyl ring is a common modification in medicinal chemistry. It can enhance metabolic stability by blocking para-hydroxylation, a common metabolic pathway for phenethylamines. Additionally, the electron-withdrawing nature of fluorine can influence the pKa of the amine and its interaction with biological targets.

Analytical Characterization

For research and forensic applications, robust analytical methods are essential for the identification and quantification of **1-(4-fluorophenyl)-2-methylpropan-2-amine**.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a standard technique for the identification of novel psychoactive substances. The compound would be expected to produce a characteristic mass spectrum upon electron ionization.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would provide definitive structural elucidation.
- **Infrared (IR) Spectroscopy:** Can be used for the differentiation of positional isomers.^[4]

Potential Applications and Future Directions

The primary application of **1-(4-fluorophenyl)-2-methylpropan-2-amine** is currently as a research chemical and a fluorinated building block for the synthesis of pharmaceutical amides.^[3] Its potential as a pharmacological tool lies in its ability to probe the structure-activity relationships of monoamine transporter ligands.

Further research is warranted to:

- Determine the precise binding affinities (K_i values) for DAT, NET, and SERT.
- Conduct in vivo studies to characterize its pharmacokinetic profile and behavioral effects.

- Evaluate its potential as a lead compound for the development of novel therapeutics targeting monoaminergic systems.

Safety and Handling

According to available safety data, **1-(4-fluorophenyl)-2-methylpropan-2-amine** is considered a corrosive material that can cause severe skin burns and eye damage.[6] The toxicological properties have not been fully investigated.[6] Appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

References

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